

# Application Notes: Azido-PEG10-CH<sub>2</sub>CO<sub>2</sub>-NHS Conjugation

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## Compound of Interest

Compound Name: Azido-PEG10-CH<sub>2</sub>CO<sub>2</sub>-NHS

Cat. No.: B11928296

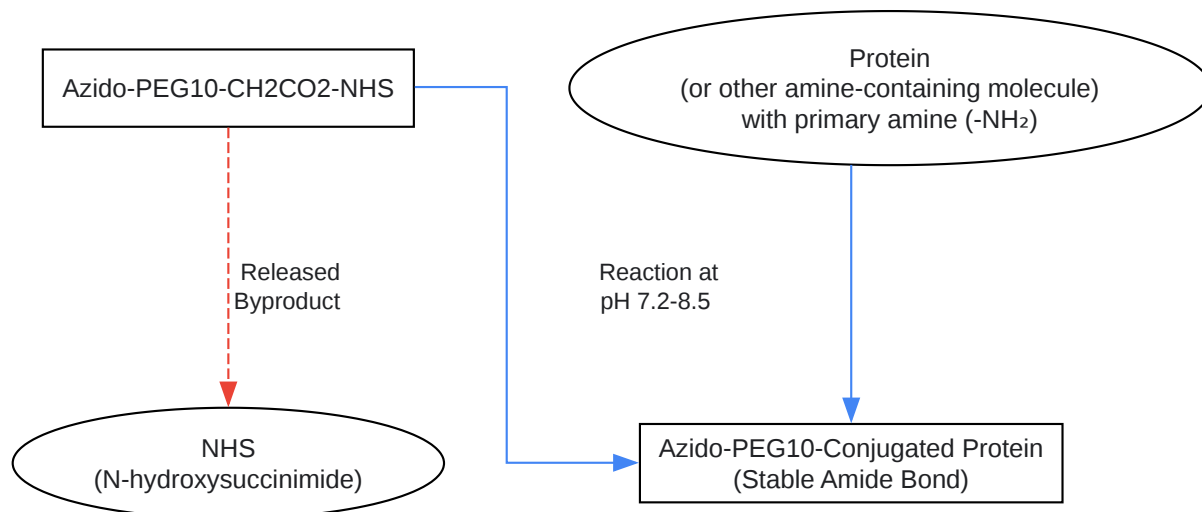
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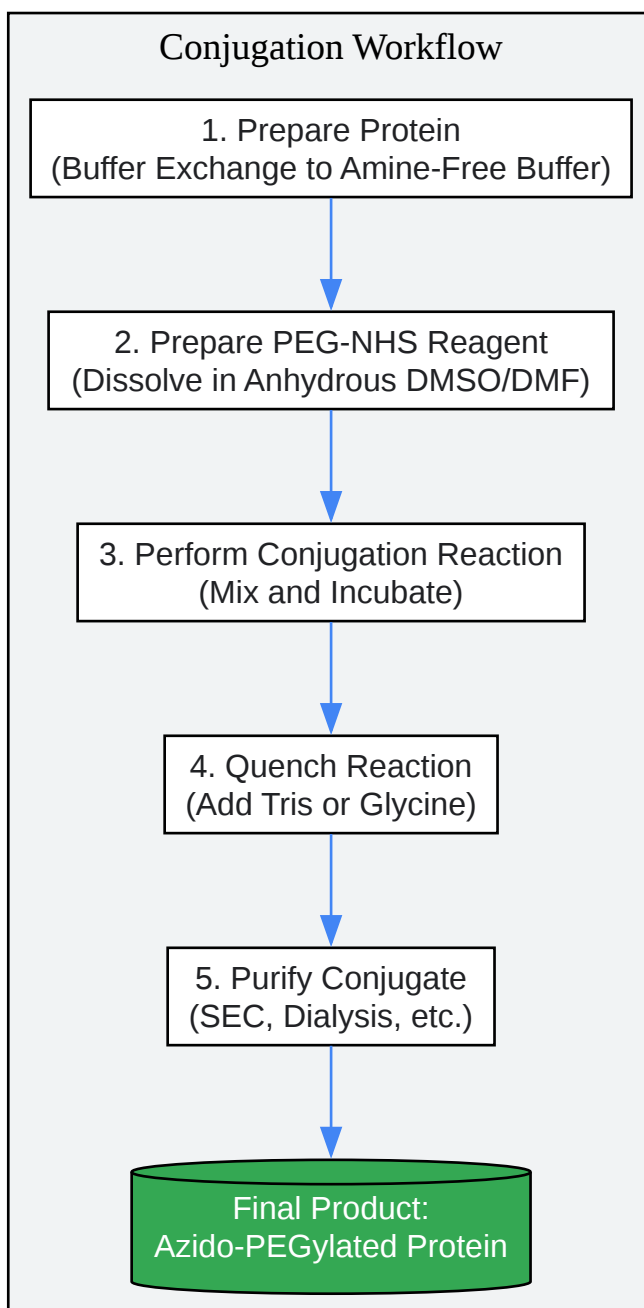
## Introduction

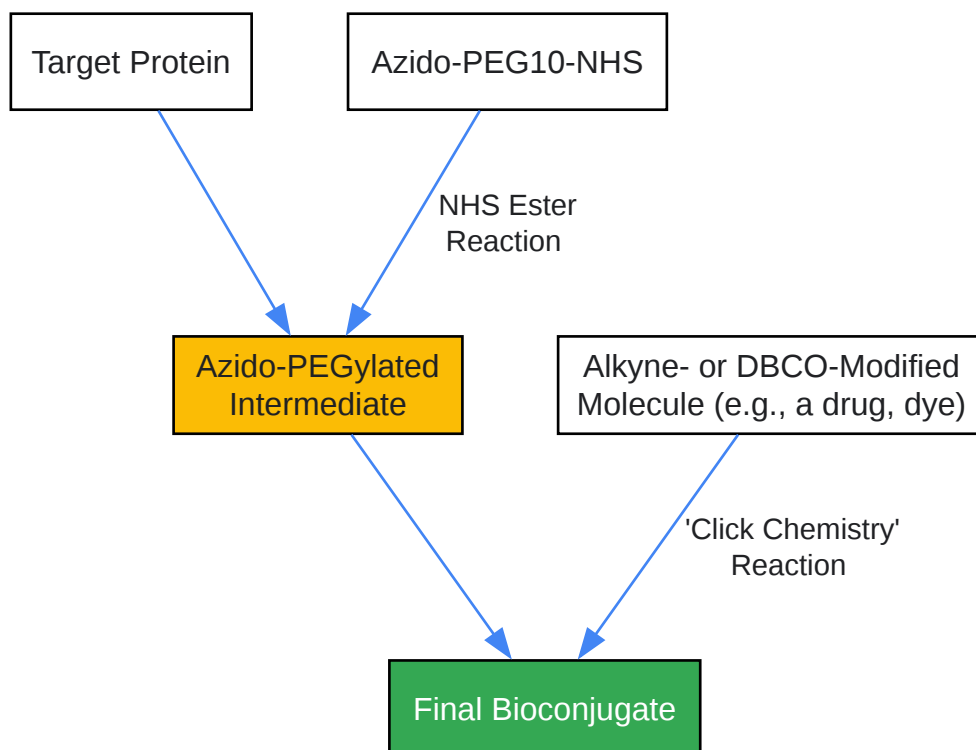
**Azido-PEG10-CH<sub>2</sub>CO<sub>2</sub>-NHS** is a heterobifunctional crosslinker containing a 10-unit polyethylene glycol (PEG) spacer arm, an azide (N<sub>3</sub>) group, and an N-hydroxysuccinimide (NHS) ester. This reagent facilitates a two-step bioconjugation strategy. The NHS ester is an amine-reactive group that readily forms a stable amide bond with primary amines (-NH<sub>2</sub>) found on proteins (e.g., the side chain of lysine residues) and other biomolecules.[1][2][3] The terminal azide group is stable and can be used in subsequent bioorthogonal "click chemistry" reactions, such as the copper-catalyzed azide-alkyne cycloaddition (CuAAC) or the strain-promoted alkyne-azide cycloaddition (SPAAC), to conjugate with molecules containing alkyne or strained cyclooctyne groups.[2][4][5] This system is widely used in drug development, diagnostics, and for creating complex biomolecular structures like PROTACs.[4][5][6]

## Principle of the Reaction

The conjugation process involves the nucleophilic attack of a primary amine on the carbonyl carbon of the NHS ester. This reaction results in the formation of a stable amide linkage and the release of N-hydroxysuccinimide as a byproduct.[7] The reaction is highly efficient and selective for primary amines at a neutral to slightly basic pH.[3][8] The appended Azido-PEG10 chain provides a flexible, hydrophilic spacer and a terminal azide group for subsequent, highly specific ligation reactions.







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## References

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